

Technical Guide: Safety and Handling of Mebendazole-amine-13C6

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Compound of Interest

Compound Name: Mebendazole-amine-13C6

Cat. No.: B15553136

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Section 1: Chemical Product and Company Identification

- Product Name: **Mebendazole-amine-13C6**
- Synonyms: (2-amino-3H-benzimidazol-5-yl)-((1,2,3,4,5,6-¹³C₆)cyclohexatrienyl)methanone[1]
- Chemical Formula: C₈¹³C₆H₁₁N₃O[2]
- Molecular Weight: 243.21 g/mol [1]
- Intended Use: For research use only. Not for human or veterinary use.[2][3]
- Note on Isotopic Labeling: This compound is a stable isotope-labeled version of Mebendazole-amine. The Carbon-13 (¹³C) isotope is non-radioactive, and its presence does not alter the chemical hazards of the molecule. All safety precautions should be based on the toxicological properties of the unlabeled parent compound.

Section 2: Hazards Identification

GHS Classification

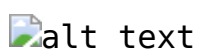
This product is a derivative of Mebendazole and its metabolite, Mebendazole-amine. A definitive classification for Mebendazole-amine-¹³C₆ is not available. The hazard classification

is based on the data for the parent compounds.

- Mebendazole: Acute Toxicity, Oral (Category 4), H302 - Harmful if swallowed.
- Mebendazole-amine: Skin Irritation (Category 2), H315; Eye Irritation (Category 2), H319; Skin Sensitisation (Category 1), H317.

GHS Label Elements

- Pictogram:



- Signal Word: Warning
- Hazard Statements:
 - H302: Harmful if swallowed.
 - H315: Causes skin irritation.
 - H317: May cause an allergic skin reaction.
 - H319: Causes serious eye irritation.
- Precautionary Statements:
 - P264: Wash hands and exposed skin thoroughly after handling.
 - P270: Do not eat, drink or smoke when using this product.
 - P280: Wear protective gloves, protective clothing, and eye/face protection.
 - P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
 - P302 + P352: IF ON SKIN: Wash with plenty of soap and water.

- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P501: Dispose of contents/container in accordance with local/regional/national/international regulations.

Section 3: Composition and Physical/Chemical Properties

The data presented below is primarily for the parent compound, Mebendazole, unless otherwise specified.

Property	Value	Source
Appearance	White to slightly yellow or beige powder/solid.	
Molecular Formula (Mebendazole)	C ₁₆ H ₁₃ N ₃ O ₃	
Molecular Weight (Mebendazole)	295.29 g/mol	
Melting Point	288 - 290 °C	
Solubility	Practically insoluble in water, alcohol, and methylene chloride. Soluble in formic acid.	
Odor	Odorless / No information available.	

Section 4: Toxicological Information

This information is based on studies conducted on the parent compound, Mebendazole. The toxicological properties have not been fully investigated for the labeled amine derivative and should be handled as a potent compound.

Metric	Value	Species	Source
Acute Oral LD50	620 mg/kg	Mouse	
Acute Oral LD50	714 mg/kg	Rat	
Intraperitoneal LD50	712 mg/kg	Mouse	

- Primary Irritant Effect:
 - On the skin: The parent compound Mebendazole is generally not considered a skin irritant, however, its metabolite Mebendazole-amine is classified as a skin irritant. Therefore, skin contact should be avoided.
 - On the eye: Mebendazole is not considered an eye irritant, but Mebendazole-amine is classified as causing serious eye irritation.
- Sensitization: No sensitizing effects are known for Mebendazole. However, Mebendazole-amine may cause an allergic skin reaction.
- Developmental Toxicity: Mebendazole can cause developmental toxicity and may have adverse reproductive effects.
- Chronic Effects: Ingestion of less than 150 grams may produce serious damage to health. Large doses may cause bone marrow suppression, low white blood cell count, and hair loss.

Section 5: Experimental Protocols and Handling

General Handling Protocol

Due to the compound's potency and status as a fine powder, appropriate engineering controls and personal protective equipment (PPE) are mandatory.

- Preparation:
 - Work must be conducted in a certified chemical fume hood or a balance enclosure to minimize dust formation and inhalation risk.

- Ensure all necessary PPE is worn: lab coat, nitrile gloves (double-gloving recommended), and tightly fitting safety goggles.
- Examine the skin for cuts or abrasions before handling; any damage must be suitably protected.
- Weighing and Aliquoting:
 - Use non-sparking tools.
 - Handle the powder carefully to avoid creating aerosols.
 - Close the container tightly immediately after use.
- Dissolution:
 - Consult relevant literature for appropriate solvents (e.g., formic acid, DMSO).
 - Add solvent to the powdered compound slowly while in the fume hood.
- Post-Handling:
 - Decontaminate all surfaces and equipment after use.
 - Wash hands thoroughly after handling, even if gloves were worn.
 - Dispose of all waste, including contaminated gloves and wipes, as hazardous chemical waste according to institutional guidelines.

Storage

- Store in a tightly sealed, original container.
- Keep in a cool, dry, and well-ventilated place away from incompatible materials such as strong oxidizing agents, strong acids, and bases.
- Store locked up and out of the reach of children.

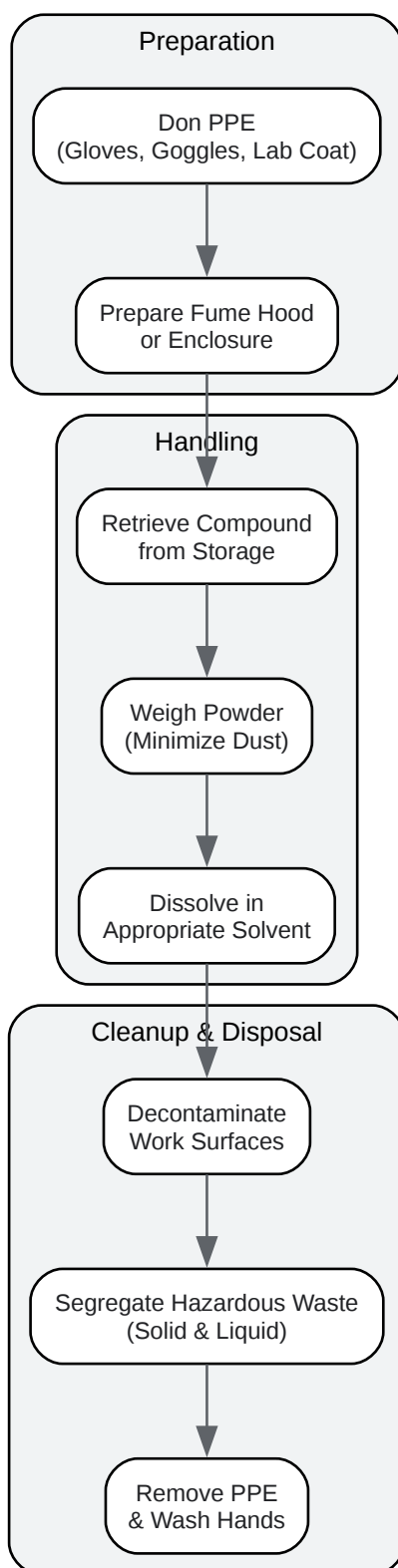
First-Aid Measures

- If Swallowed: Rinse mouth. Do not induce vomiting. Call a POISON CENTER or doctor immediately.
- If on Skin: Remove contaminated clothing. Wash off immediately with plenty of soap and water for at least 15 minutes. If skin irritation or a rash occurs, seek medical attention.
- If in Eyes: Rinse cautiously and immediately with plenty of water for several minutes, also under the eyelids. Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes. Get medical attention.
- If Inhaled: Remove to fresh air. If not breathing, give artificial respiration. Get medical attention if symptoms occur.

Section 6: Visualizations and Diagrams

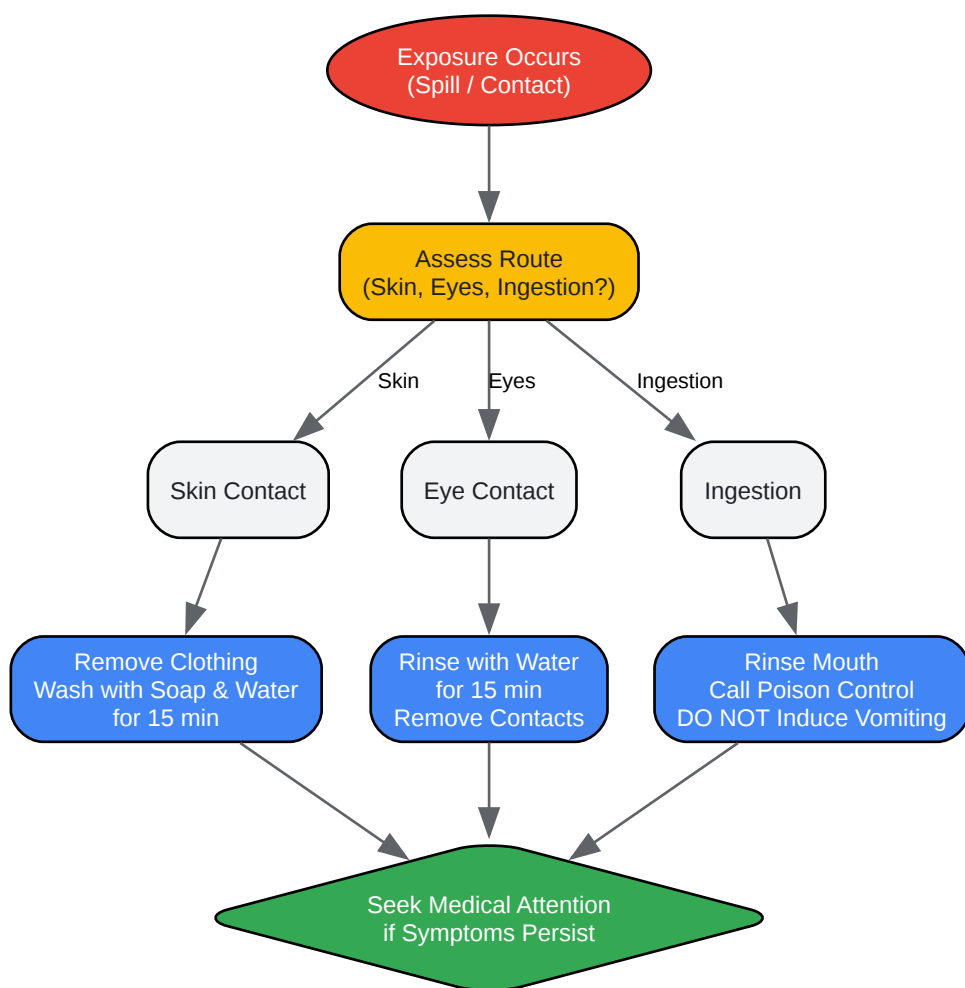
Workflow and Pathway Diagrams

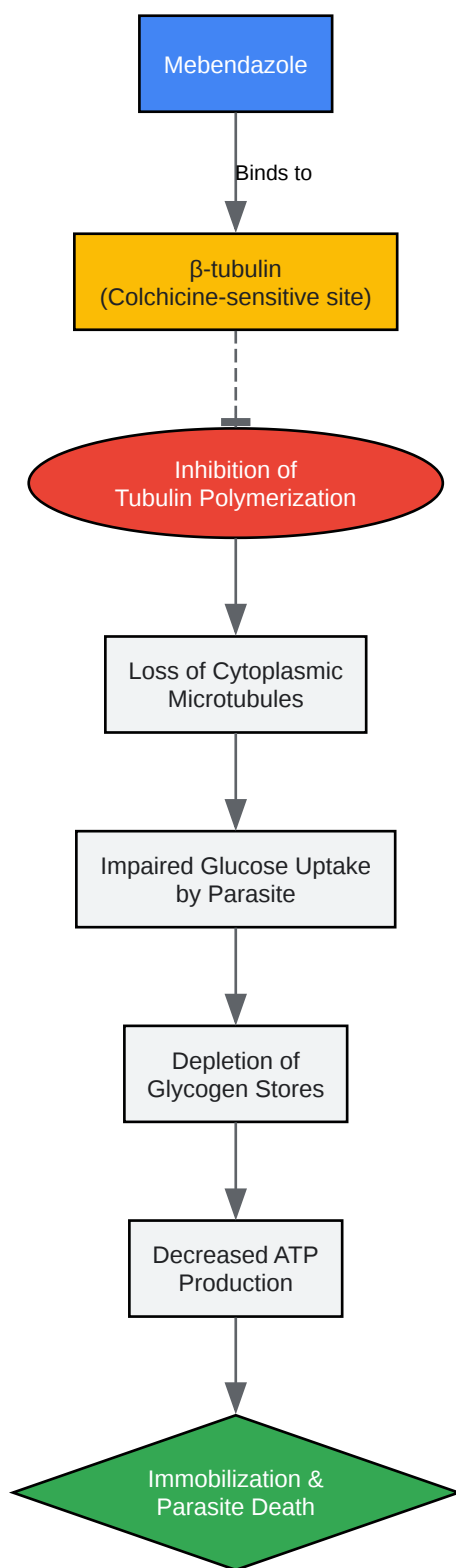
The following diagrams illustrate key workflows and biological pathways relevant to the handling and mechanism of Mebendazole-amine- $^{13}\text{C}_6$.



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Caption: General laboratory workflow for handling potent solid compounds.





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